

In-Depth Technical Guide: Thermal Decomposition of Sodium Adipate

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Compound of Interest

Compound Name: Sodium adipate

Cat. No.: B1210749

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This technical guide provides a comprehensive overview of the thermal decomposition of **sodium adipate**, a compound of interest in various industrial applications, including as a polymer additive and in drug formulations. This document details its thermal stability, decomposition products, and the methodologies used for its characterization.

Thermal Decomposition Temperature of Sodium Adipate

Sodium adipate exhibits notable thermal stability. The decomposition temperature has been reported to be 440 °C[1]. At elevated temperatures, **sodium adipate** undergoes decomposition, yielding a variety of smaller molecules.

Quantitative Data Summary

For clarity and comparative analysis, the key quantitative data regarding the thermal properties of **sodium adipate** are summarized in the table below.

Property	Value	Analytical Method	Reference
Decomposition Temperature	440 °C	Not Specified	[1]
Melting Point	>300 °C	Not Specified	[2]

Experimental Protocols for Thermal Analysis

The thermal decomposition of **sodium adipate** is primarily investigated using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). These techniques provide critical information regarding the material's thermal stability, decomposition kinetics, and energetic changes associated with heating.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This technique is ideal for determining the decomposition temperature and studying the kinetics of the decomposition process.

Typical Experimental Protocol:

- Instrument: A calibrated thermogravimetric analyzer.
- Sample Preparation: A small, accurately weighed sample of **sodium adipate** (typically 3-5 mg) is placed in an inert sample pan (e.g., alumina or platinum).
- Atmosphere: The experiment is typically conducted under an inert atmosphere, such as nitrogen or argon, at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
- Temperature Program:
 - Equilibrate the sample at a starting temperature (e.g., 30 °C).
 - Ramp the temperature at a constant heating rate (e.g., 10 °C/min) to a final temperature well above the expected decomposition temperature (e.g., 600 °C).
- Data Analysis: The resulting TGA curve plots the percentage of weight loss against temperature. The onset temperature of decomposition is determined from this curve, often using the intersection of the baseline and the tangent of the decomposition step. The derivative of the TGA curve (DTG) can be used to identify the temperature of the maximum rate of decomposition.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to detect thermal events such as melting, crystallization, and decomposition, and to quantify the enthalpy changes associated with these transitions.

Typical Experimental Protocol:

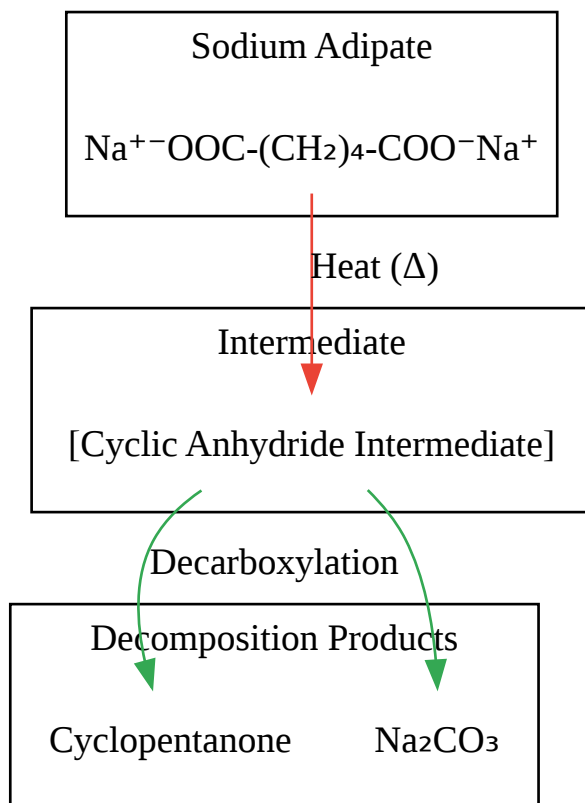
- Instrument: A calibrated differential scanning calorimeter.
- Sample Preparation: A small, accurately weighed sample of **sodium adipate** (typically 2-5 mg) is hermetically sealed in an aluminum or other inert pan. An empty, sealed pan is used as a reference.
- Atmosphere: The measurement is typically performed under an inert nitrogen or argon atmosphere.
- Temperature Program:
 - Equilibrate the sample at a starting temperature (e.g., 30 °C).
 - Ramp the temperature at a constant heating rate (e.g., 10 °C/min) to a final temperature that encompasses the thermal events of interest.
- Data Analysis: The DSC thermogram plots heat flow versus temperature. Endothermic events (like melting) and exothermic events (like decomposition) are observed as peaks. The peak temperature and the area under the peak (enthalpy change) are determined.

Thermal Decomposition Pathway

At elevated temperatures, **sodium adipate** is known to decompose into various products, including carbon dioxide, water, and sodium carbonate[3]. The thermal decomposition of sodium carboxylates, in general, can be a complex process that may proceed through different mechanisms, including anionic or free-radical pathways. For dicarboxylic acid salts like **sodium adipate**, the decomposition can lead to the formation of cyclic ketones.

While a detailed, universally agreed-upon mechanism for the thermal decomposition of **sodium adipate** is not extensively documented in the readily available literature, a plausible pathway

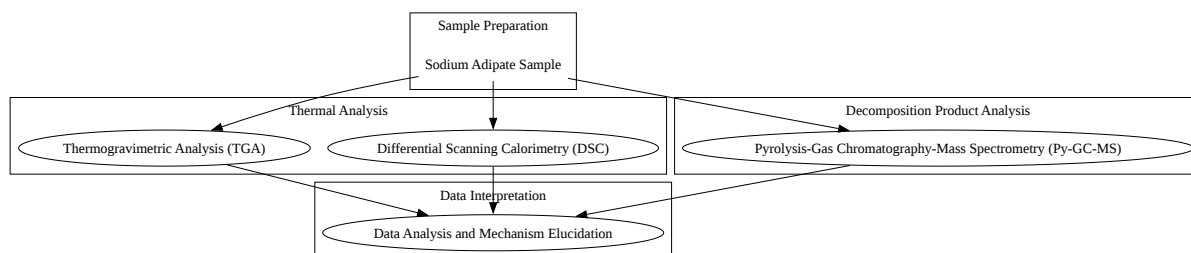
can be proposed based on the known reactions of other dicarboxylic acid salts. The decomposition likely proceeds via an intramolecular cyclization and decarboxylation process.



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Experimental Workflow for Thermal Analysis

The characterization of the thermal decomposition of **sodium adipate** typically follows a structured experimental workflow, integrating multiple analytical techniques to gain a comprehensive understanding.



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